

Technical Guide: Solubility of (5-Carboxypentyl)triphenylphosphonium Bromide in Organic Solvents

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Compound of Interest

Compound Name:	5-Carboxypentyl(triphenyl)phosphonium bromide
Cat. No.:	B023844

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Introduction

(5-Carboxypentyl)triphenylphosphonium bromide (CAS Number: 50889-29-7) is a versatile phosphonium salt with significant applications in organic synthesis and biomedical research.[\[1\]](#) Its utility as a Wittig reagent and as a mitochondrial-targeting moiety in drug delivery systems underscores the importance of understanding its physicochemical properties, particularly its solubility in various organic solvents.[\[1\]](#)[\[2\]](#) This technical guide provides a comprehensive overview of the known solubility characteristics of (5-Carboxypentyl)triphenylphosphonium bromide, alongside a detailed experimental protocol for determining its quantitative solubility.

Physicochemical Properties

- Molecular Formula: C₂₄H₂₆BrO₂P[\[3\]](#)
- Molecular Weight: 457.34 g/mol [\[3\]](#)
- Appearance: White to off-white solid/powder[\[1\]](#)[\[4\]](#)
- Melting Point: 197-201 °C[\[2\]](#)

Solubility Data

To date, precise quantitative solubility data for (5-Carboxypentyl)triphenylphosphonium bromide in a wide range of organic solvents is not extensively reported in publicly available literature. However, qualitative assessments and data for structurally similar compounds provide valuable insights.

Qualitative Solubility of (5-Carboxypentyl)triphenylphosphonium bromide

The available information indicates a general solubility profile favoring polar organic solvents.

Solvent	Solubility	Reference
Chloroform	Soluble	[2][4]
Methanol	Soluble	[2][4]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	
Water	Slightly Soluble	

Quantitative Solubility of a Structurally Related Compound

For comparison, quantitative solubility data for (4-Carboxybutyl-d4)triphenylphosphonium bromide, a closely related phosphonium salt, is presented below. This data can serve as a useful estimation for formulating initial experimental conditions.

Solvent	Solubility (mg/mL)
Dimethylformamide (DMF)	5
Dimethyl Sulfoxide (DMSO)	5
Ethanol	1
Phosphate-Buffered Saline (PBS, pH 7.2)	10

Experimental Protocol for Quantitative Solubility Determination

The following protocol outlines a reliable method for determining the quantitative solubility of (5-Carboxypentyl)triphenylphosphonium bromide in a given organic solvent. This method is based on the principle of creating a saturated solution and subsequently quantifying the dissolved solute.

Materials and Equipment

- (5-Carboxypentyl)triphenylphosphonium bromide
- Organic solvents of interest (e.g., methanol, ethanol, DMSO, DMF, acetonitrile, dichloromethane)
- Analytical balance
- Vials with screw caps
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- Syringe filters (0.22 μ m)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of (5-Carboxypentyl)triphenylphosphonium bromide to a vial containing a known volume of the selected organic solvent. The excess solid should be

clearly visible.

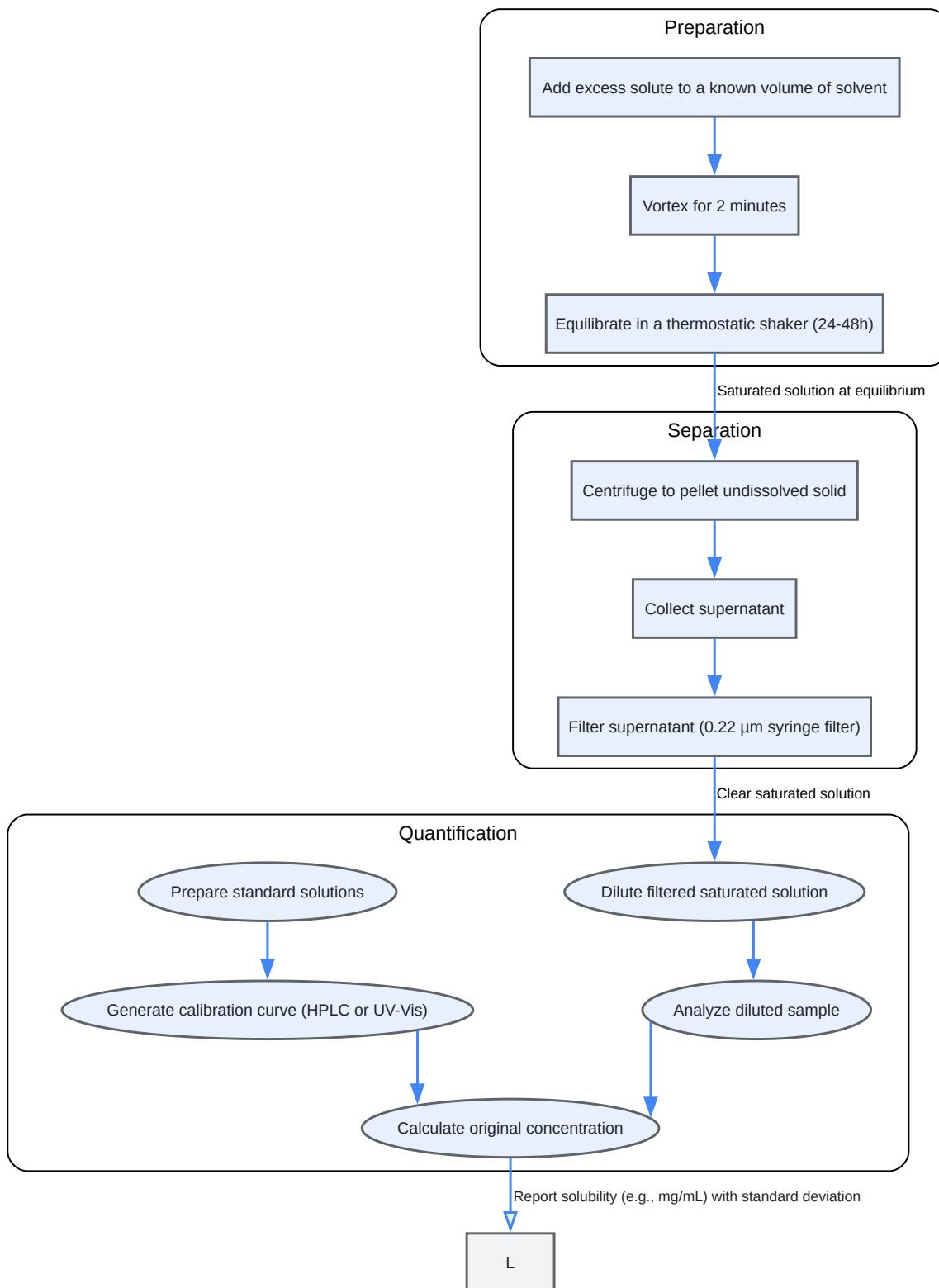
- Securely cap the vial and vigorously mix using a vortex mixer for 1-2 minutes.
- Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, centrifuge the vial at high speed to pellet the undissolved solid.
 - Carefully collect the supernatant using a pipette, ensuring no solid particles are disturbed.
- Filtration:
 - Filter the collected supernatant through a 0.22 µm syringe filter to remove any remaining microscopic particles. This step is crucial to prevent artificially high solubility measurements.
- Quantification of Dissolved Solute:
 - Using HPLC:
 - Prepare a series of standard solutions of known concentrations of (5-Carboxypentyl)triphenylphosphonium bromide in the chosen solvent.
 - Generate a calibration curve by injecting the standard solutions into the HPLC system and plotting the peak area against concentration.
 - Dilute the filtered saturated solution with a known factor to fall within the range of the calibration curve.
 - Inject the diluted sample into the HPLC and determine its concentration from the calibration curve.
 - Calculate the original concentration in the saturated solution by multiplying by the dilution factor.

- Using UV-Vis Spectrophotometry:
 - This method is applicable if the compound has a chromophore.
 - Prepare standard solutions and generate a calibration curve by measuring the absorbance at a specific wavelength (λ_{max}) versus concentration.
 - Dilute the filtered saturated solution to an appropriate concentration and measure its absorbance.
 - Calculate the concentration using the calibration curve and the Beer-Lambert law.
- Data Reporting:
 - Express the solubility in standard units such as mg/mL or g/100mL.
 - It is recommended to perform the experiment in triplicate and report the average solubility with the standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the logical steps for the experimental determination of solubility.

Workflow for Solubility Determination



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Caption: A flowchart of the experimental workflow for determining the quantitative solubility of a compound.

Conclusion

While comprehensive quantitative solubility data for (5-Carboxypentyl)triphenylphosphonium bromide remains to be fully elucidated in scientific literature, its qualitative solubility in polar organic solvents like chloroform and methanol is established. For researchers requiring precise solubility values for applications in drug formulation, reaction optimization, or other areas of chemical and biomedical science, the detailed experimental protocol provided in this guide offers a robust methodology. The comparative data from a structurally similar compound can aid in the initial design of these experiments.

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